

Application Notes and Protocols for ZK 756326: A Selective CCR8 Agonist

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: ZK 756326

Cat. No.: B1249509

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Prepared for: Researchers, scientists, and drug development professionals.

Introduction: Understanding ZK 756326

ZK 756326 is a potent and selective non-peptide small molecule agonist for the C-C chemokine receptor 8 (CCR8), a G protein-coupled receptor (GPCR).^{[1][2][3][4]} Unlike the endogenous ligand CCL1 (I-309), **ZK 756326** offers the advantage of being a non-peptide molecule, which typically translates to better pharmacokinetic properties and ease of use in a laboratory setting.^[1] Its primary mechanism of action involves binding to and activating CCR8, which is expressed on various immune cells, including T-helper 2 (Th2) cells, regulatory T cells (Tregs), and monocytes. This activation triggers downstream signaling cascades, such as intracellular calcium mobilization and extracellular signal-regulated kinase (ERK) phosphorylation, leading to cellular responses like chemotaxis.^{[1][5]}

These application notes provide a comprehensive guide for the proper storage, handling, and experimental use of **ZK 756326** in a laboratory environment, ensuring data integrity and user safety.

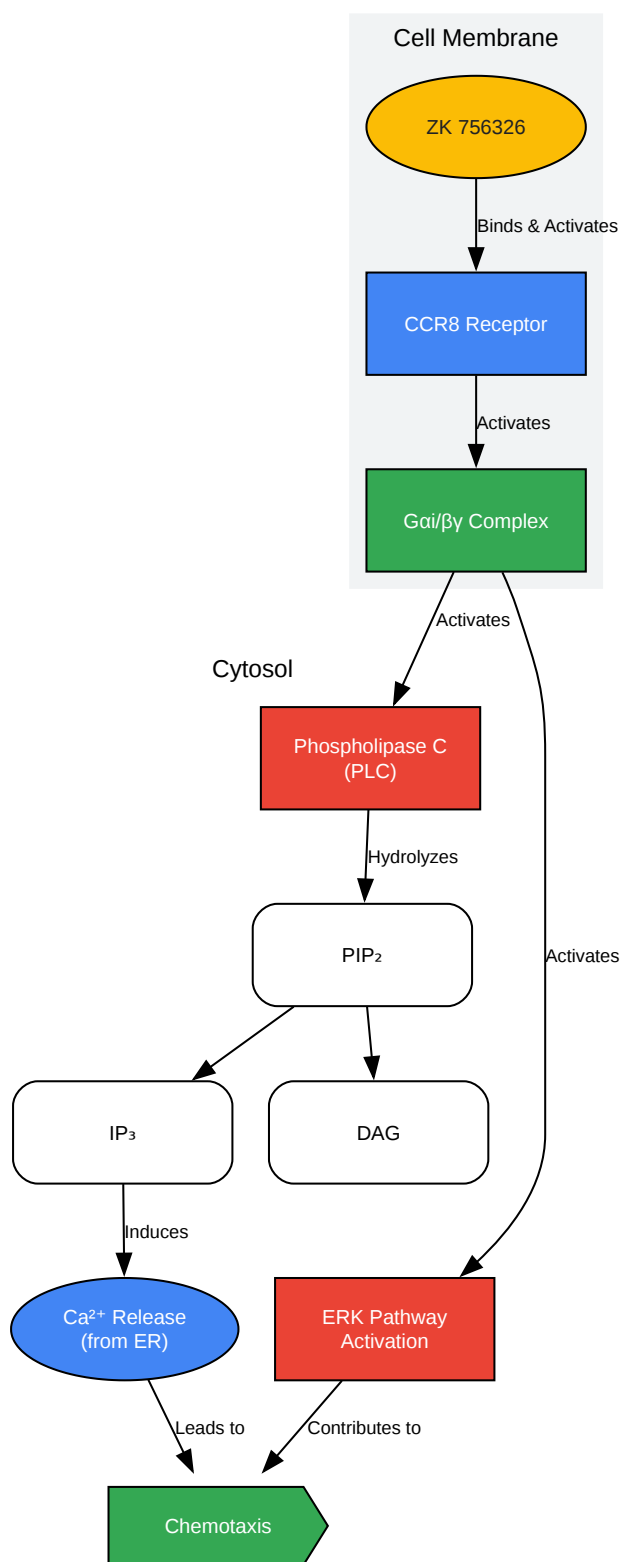
Physicochemical and Biological Properties

A clear understanding of the fundamental properties of **ZK 756326** is crucial for its effective application in experimental protocols. The following table summarizes its key characteristics.

Property	Value	Source(s)
IUPAC Name	2-[2-[4-[(3-phenoxyphenyl)methyl]-1-piperazinyl]ethoxy]ethanol dihydrochloride	[5][6]
Molecular Formula	C ₂₁ H ₂₈ N ₂ O ₃ · 2HCl	[4][5][6]
Molecular Weight	429.39 g/mol (as dihydrochloride salt)	[4][5][6]
CAS Number	1780259-94-0 (dihydrochloride); 874911-96-3 (free base)	[4][6]
Appearance	Crystalline solid	
Purity	≥98%	
Biological Activity	Selective non-peptide CCR8 chemokine receptor agonist	[1][2][3][4]
IC ₅₀	1.8 μM (for inhibiting CCL1 binding to human CCR8)	[1]
EC ₅₀	245 nM (for human CCR8)	[5][6]

Mechanism of Action: CCR8 Signaling Pathway

ZK 756326 acts as a full agonist of CCR8, initiating a Gαi-mediated signaling cascade.[1] This activity can be blocked by pertussis toxin, confirming the involvement of the Gαi subunit. Upon activation, CCR8 signaling leads to various cellular responses, including chemotaxis and inhibition of HIV fusion in cells co-expressing CD4 and CCR8.[1]



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Caption: **ZK 756326**-mediated CCR8 signaling pathway.

Storage and Handling Protocols

Proper storage and handling are paramount to maintaining the stability and activity of **ZK 756326**.

Protocol 1: Long-Term Storage of Lyophilized Powder

- **Upon Receipt:** Verify that the product has been shipped at ambient temperature, which is acceptable for short durations.
- **Storage Conditions:** For long-term storage, keep the lyophilized powder at -20°C in a desiccated environment.
- **Stability:** In its lyophilized form, **ZK 756326** is stable for up to 36 months under these conditions.
- **Rationale:** Storage at low temperatures and under desiccating conditions minimizes degradation due to hydrolysis and oxidation, ensuring the compound's integrity over time.

Protocol 2: Preparation of Stock Solutions

- **Solvent Selection:** **ZK 756326** is soluble in aqueous buffers and organic solvents.
 - Phosphate-Buffered Saline (PBS, pH 7.2): Soluble up to 10 mg/mL.
 - Dimethyl Sulfoxide (DMSO): Soluble up to 39 mg/mL.
 - Water: Soluble up to 100 mM.
- **Reconstitution Procedure:**
 - Allow the lyophilized powder to equilibrate to room temperature before opening the vial to prevent condensation.
 - Aseptically add the desired volume of solvent to the vial.
 - Gently vortex or sonicate to ensure complete dissolution.

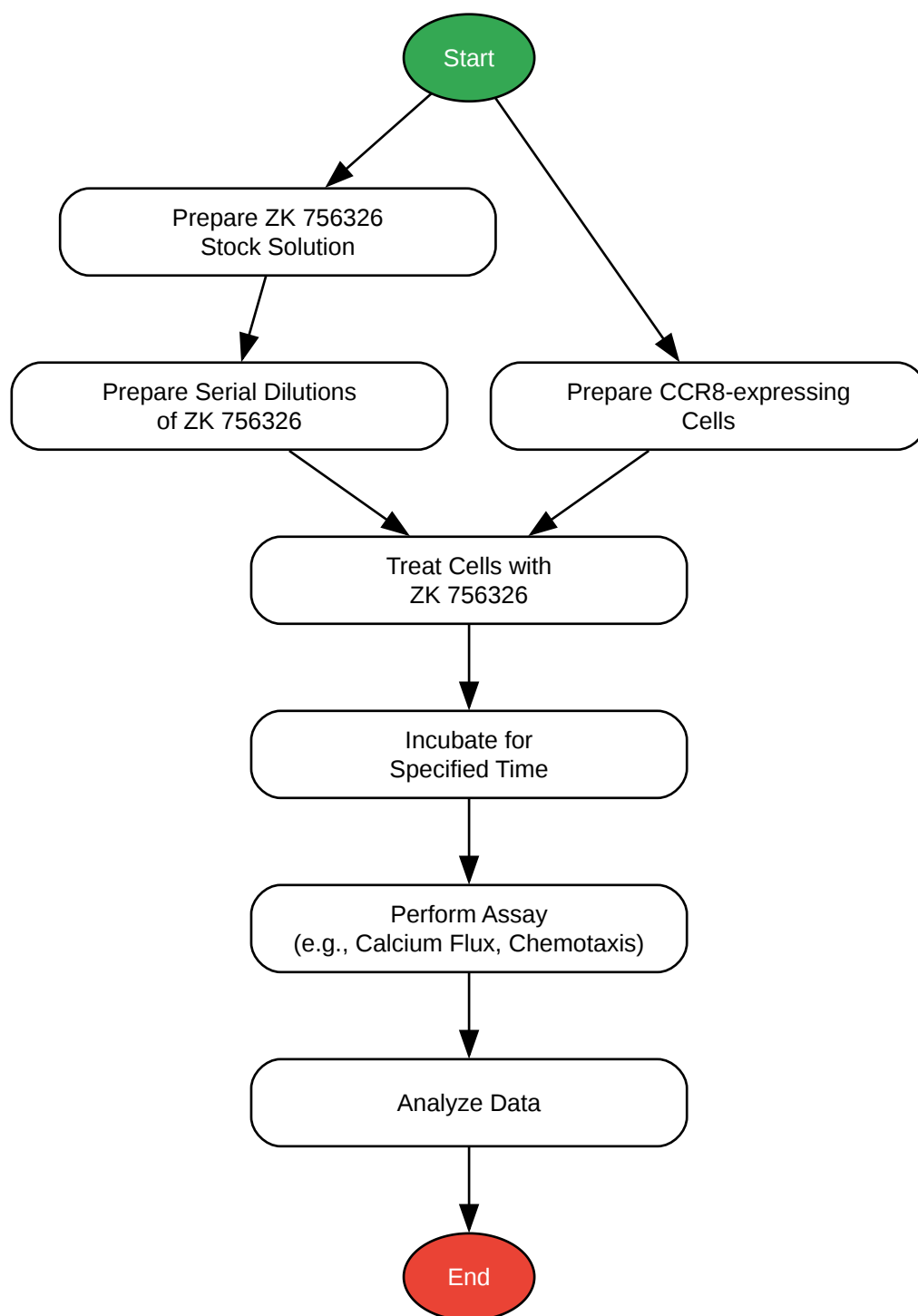
- **Rationale:** Selecting the appropriate solvent is critical for achieving the desired stock concentration and ensuring compatibility with downstream experimental assays. Using fresh, high-purity solvents is recommended to avoid introducing contaminants.

Protocol 3: Storage of Stock Solutions

- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can lead to degradation, aliquot the stock solution into single-use volumes.
- **Storage Conditions:** Store the aliquots at -20°C.
- **Stability:** When stored as a solution at -20°C, **ZK 756326** should be used within 3 months to prevent loss of potency.
- **Rationale:** Aliquoting is a critical step in preserving the activity of the compound by minimizing exposure to temperature fluctuations that can compromise its stability.

Experimental Workflow: In Vitro Cell-Based Assays

The following workflow outlines the general steps for utilizing **ZK 756326** in cell-based assays, such as calcium mobilization or chemotaxis studies.



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Caption: General experimental workflow for in vitro assays.

Safety Precautions

As with any chemical reagent, appropriate safety measures should be taken when handling **ZK 756326**.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemical-resistant gloves.
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.
- Spill Response: In case of a spill, collect the material and dispose of it as chemical waste. Avoid generating dust.
- First Aid:
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
 - Skin Contact: Wash the affected area with soap and water.
 - Eye Contact: Rinse thoroughly with water for at least 15 minutes and consult a doctor.
 - Ingestion: Rinse mouth with water and seek immediate medical attention. Do not induce vomiting.

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- To cite this document: BenchChem. [Application Notes and Protocols for ZK 756326: A Selective CCR8 Agonist]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1249509/docs#application-notes-and-protocols-for-zk-756326-a-selective-ccr8-agonist>]

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